

An In-depth Technical Guide to 1-Bromoicosane-d3: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 1-Bromoicosane-d3

Cat. No.: B15554735

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, a detailed potential synthesis protocol, and applications of **1-Bromoicosane-d3**. Given the limited publicly available data specifically for **1-Bromoicosane-d3**, this guide leverages data from its non-deuterated analog, 1-Bromoicosane, to provide a thorough and practical resource.

Core Chemical Properties

1-Bromoicosane-d3 is a deuterated version of 1-bromoicosane, a long-chain alkyl halide. The terminal methyl group is deuterated, which makes it a valuable tool in various research applications, particularly in tracer studies and as an internal standard in mass spectrometry. The physicochemical properties of **1-Bromoicosane-d3** are expected to be very similar to those of 1-Bromoicosane.

Property	Value	Source
Molecular Formula	C20H38D3Br	[1]
Molecular Weight	364.48 g/mol	[1]
CAS Number	202480-72-6	[1]
Melting Point	36-39 °C (for 1-Bromoicosane)	[2][3][4]
Boiling Point	386 °C (for 1-Bromoicosane)	[2]
Density	~1.008 g/mL (estimate for 1-Bromoicosane)	[4]
Solubility	Soluble in Chloroform, Methanol (Slightly) (for 1-Bromoicosane)	[4]
Appearance	White to Off-White Solid (for 1-Bromoicosane)	[4]

Experimental Protocols: Synthesis of 1-Bromoicosane-d3

The following is a plausible multi-step synthesis protocol for **1-Bromoicosane-d3**, based on established organic chemistry reactions. This protocol first involves the synthesis of the deuterated alcohol precursor, followed by its conversion to the final bromoalkane.

Step 1: Synthesis of 1-Icosanol-d3

This step utilizes a Grignard reaction with a suitable starting material, followed by quenching with deuterium oxide.

- Materials:
 - 1-Bromononadecane
 - Magnesium turnings

- Anhydrous diethyl ether
- Deuterium oxide (D_2O)
- 1M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Procedure:
 - In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, add magnesium turnings.
 - Dissolve 1-bromononadecane in anhydrous diethyl ether and add it to the dropping funnel.
 - Add a small portion of the 1-bromononadecane solution to the magnesium turnings to initiate the Grignard reaction.
 - Once the reaction has started (indicated by gentle refluxing), add the remaining 1-bromononadecane solution dropwise at a rate that maintains a steady reflux.
 - After the addition is complete, reflux the mixture for an additional hour to ensure complete formation of the Grignard reagent.
 - Cool the reaction mixture to 0 °C in an ice bath.
 - Slowly add deuterium oxide (D_2O) dropwise to quench the Grignard reagent. This step should be performed with caution as it is an exothermic reaction.
 - After the addition of D_2O is complete, add 1M HCl to dissolve the magnesium salts.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with saturated aqueous $NaHCO_3$ solution and brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield 1-icosanol-d3.

Step 2: Conversion of 1-Icosanol-d3 to **1-Bromoicosane-d3**

This step involves the bromination of the deuterated alcohol using phosphorus tribromide (PBr_3).

- Materials:
 - 1-Icosanol-d3 (from Step 1)
 - Phosphorus tribromide (PBr_3)
 - Anhydrous diethyl ether
 - Ice-cold water
 - Saturated aqueous sodium bicarbonate (NaHCO_3) solution
 - Brine (saturated aqueous NaCl solution)
 - Anhydrous magnesium sulfate (MgSO_4)
- Procedure:
 - In a round-bottom flask, dissolve 1-icosanol-d3 in anhydrous diethyl ether and cool the solution to 0 °C in an ice bath.
 - Slowly add PBr_3 dropwise to the stirred solution.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
 - Carefully pour the reaction mixture over ice-cold water to quench the excess PBr_3 .
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with saturated aqueous NaHCO_3 solution and brine.

- Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- The crude product can be purified by column chromatography on silica gel to yield pure **1-Bromoicosane-d3**.

Visualizations

Synthesis Workflow

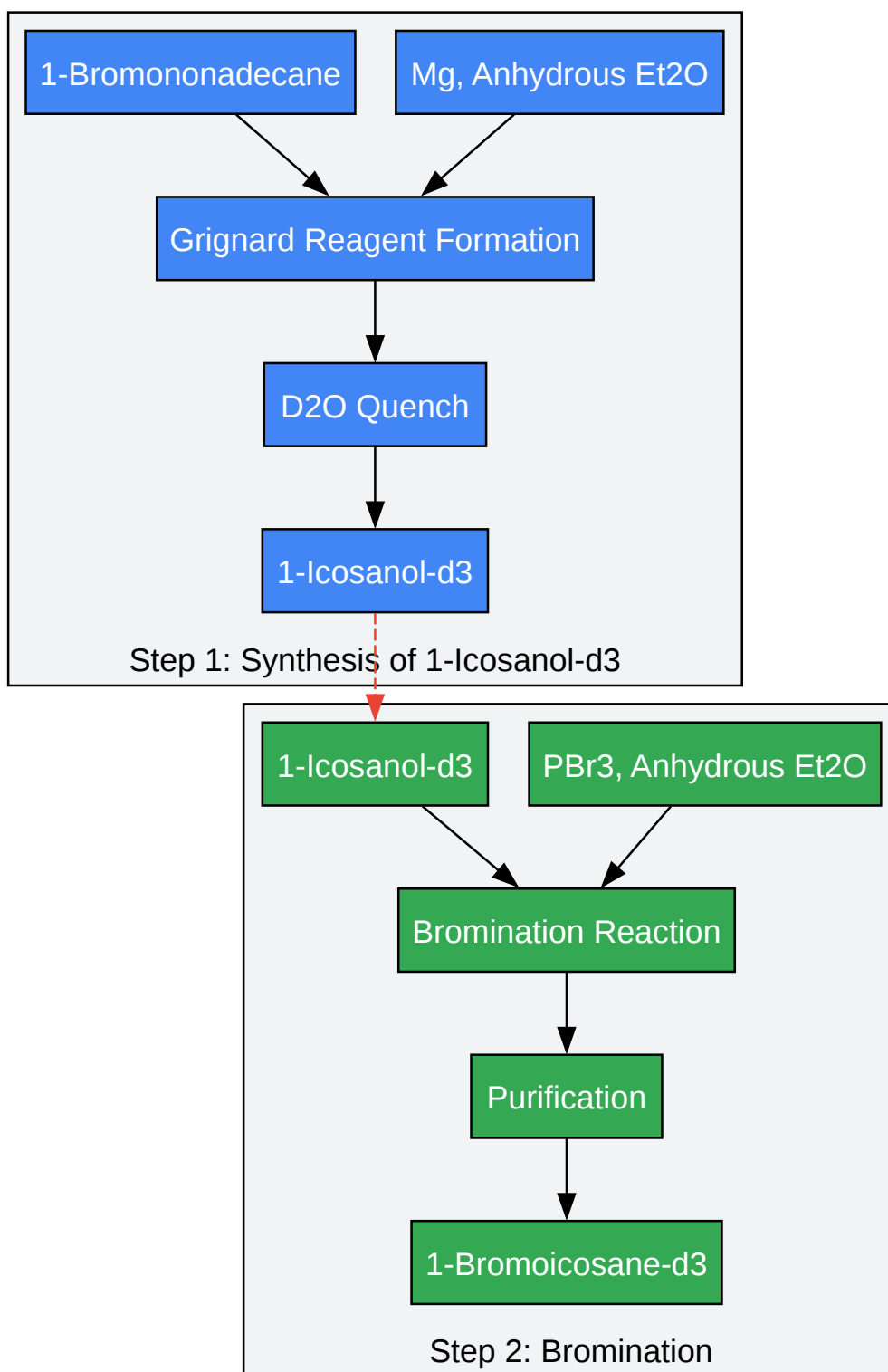


Diagram 1: Synthesis Workflow for 1-Bromoicosane-d₃

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Caption: Synthesis Workflow for **1-Bromoicosane-d₃**.

Application in Membrane Biophysics Research

Deuterated long-chain lipids are valuable tools for studying the structure and dynamics of biological membranes using techniques like neutron scattering and solid-state NMR.

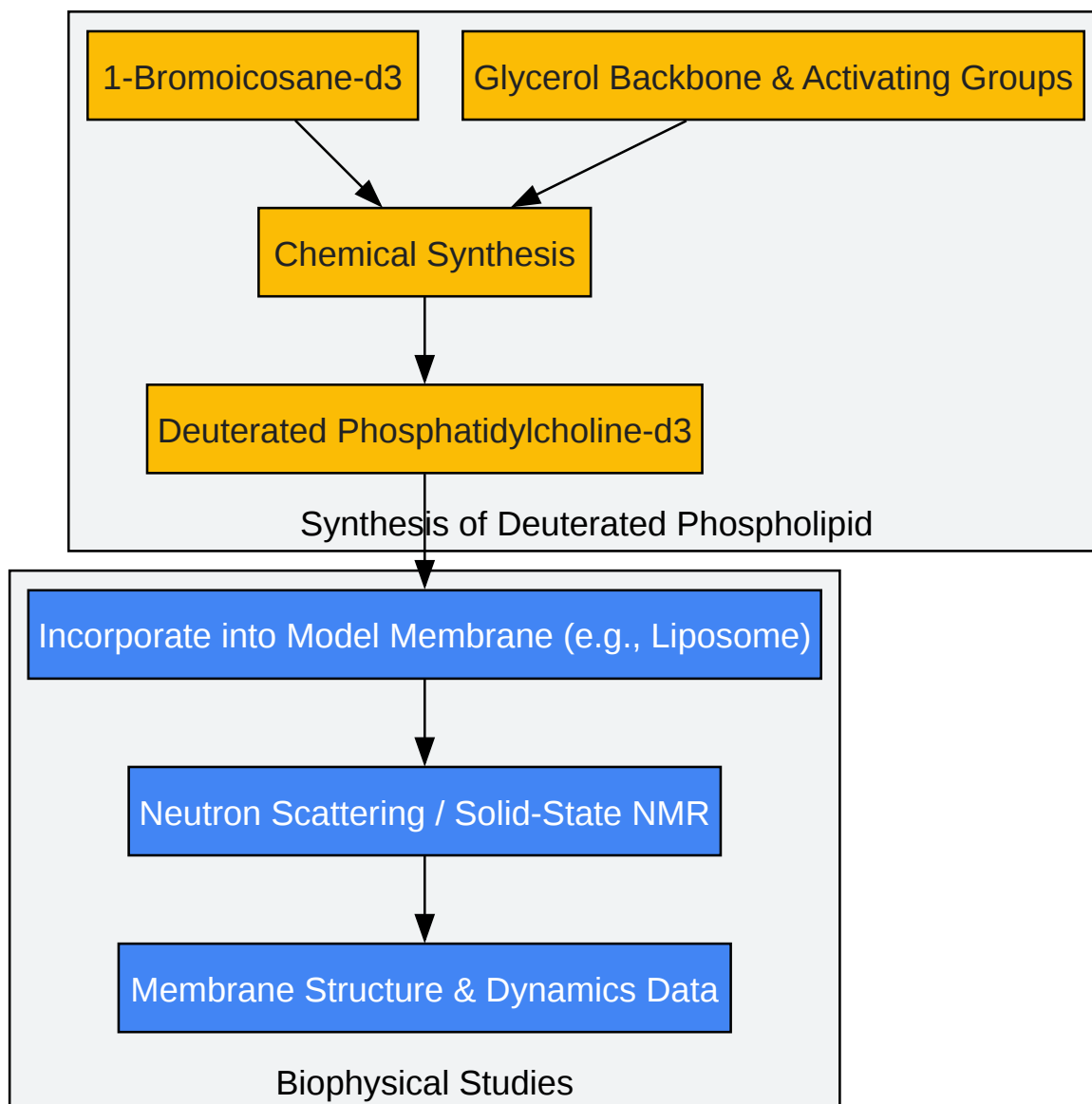


Diagram 2: Application of 1-Bromoicosane-d3 in Lipid Probe Synthesis

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Caption: Application of **1-Bromoicosane-d3** in Lipid Probe Synthesis.

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